

Technical Guide: 2-Acetoxy-2',4'-difluoroacetophenone (CAS 122263-03-0)

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Compound of Interest

Compound Name: 2-Acetoxy-2',4'-difluoroacetophenone

Cat. No.: B130826

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Acetoxy-2',4'-difluoroacetophenone is a fluorinated organic compound that serves as a key intermediate in the synthesis of advanced pharmaceutical agents. Its primary significance lies in its role as a precursor to potent antifungal drugs, most notably posaconazole. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and its pivotal position in the development of antifungal therapies.

Chemical and Physical Properties

While specific experimental data for **2-Acetoxy-2',4'-difluoroacetophenone** is limited in publicly available literature, the following table summarizes its known properties. For context, properties of its immediate precursor, 2',4'-difluoroacetophenone, are also provided.

Property	2-Acetoxy-2',4'-difluoroacetophenone	2',4'-Difluoroacetophenone (Precursor)
CAS Number	122263-03-0[1]	364-83-0[2]
Molecular Formula	C ₁₀ H ₈ F ₂ O ₃ [1]	C ₈ H ₆ F ₂ O[3]
Molecular Weight	214.17 g/mol [1]	156.13 g/mol [3]
Appearance	Pale Yellow Solid[1]	Colorless to light yellow liquid[3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, Methanol[1]	Insoluble in water
Melting Point	Data not available	Not applicable
Boiling Point	Data not available	80-81 °C at 25 mmHg
Density	Data not available	1.234 g/mL at 25 °C[3]

Synonyms for **2-Acetoxy-2',4'-difluoroacetophenone**:

- 2-(Acetyloxy)-1-(2,4-difluorophenyl)ethanone[1]
- 2-Acetoxy-1-(2,4-difluorophenyl)ethanone[1]
- [2-(2,4-difluorophenyl)-2-oxoethyl] acetate

Synthesis of 2-Acetoxy-2',4'-difluoroacetophenone

The primary synthetic route to **2-Acetoxy-2',4'-difluoroacetophenone** involves the reaction of 2-chloro-2',4'-difluoroacetophenone with sodium acetate.

Experimental Protocol

Reaction: The synthesis is achieved by reacting 2-chloro-2',4'-difluoroacetophenone with sodium acetate and sodium iodide (NaI) in a solvent such as dimethylformamide (DMF).

Detailed Methodology: While a specific literature source with a detailed experimental protocol for this exact transformation was not found in the search results, a general procedure based on analogous reactions would involve:

- Dissolving 2-chloro-2',4'-difluoroacetophenone in DMF.
- Adding an excess of sodium acetate and a catalytic amount of sodium iodide.
- Heating the reaction mixture and monitoring the reaction progress by a suitable technique (e.g., TLC or LC-MS).
- Upon completion, the reaction mixture would be cooled and partitioned between an organic solvent (e.g., ethyl acetate) and water.
- The organic layer would be washed, dried, and concentrated under reduced pressure to yield the crude product.
- Purification would typically be performed by column chromatography or recrystallization to obtain pure **2-Acetoxy-2',4'-difluoroacetophenone**.

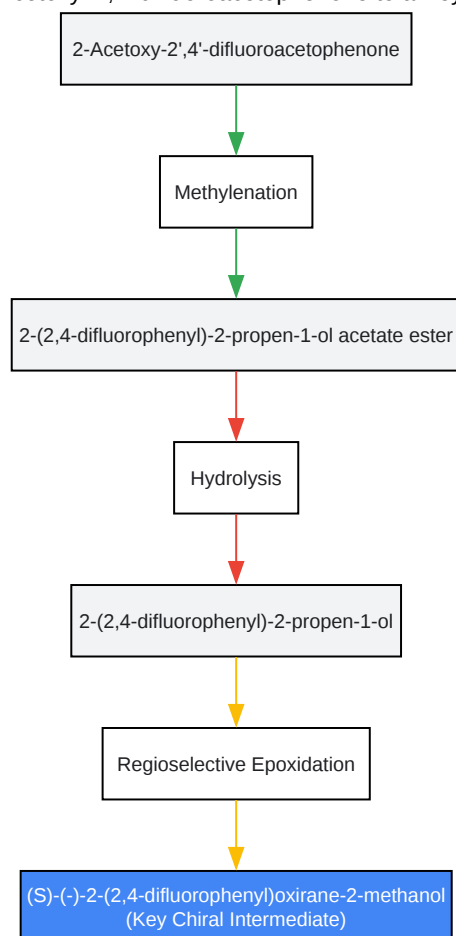
Application in Antifungal Drug Synthesis

2-Acetoxy-2',4'-difluoroacetophenone is a critical building block in the multi-step synthesis of posaconazole, a broad-spectrum triazole antifungal agent.

Role in the Posaconazole Synthesis Pathway

The synthesis of posaconazole from **2-Acetoxy-2',4'-difluoroacetophenone** involves a series of complex chemical transformations. The initial steps convert the acetophenone moiety into a chiral epoxide, which is a key structural feature of the final drug molecule.

Synthesis Pathway from 2-Acetoxy-2',4'-difluoroacetophenone to a Key Posaconazole Intermediate

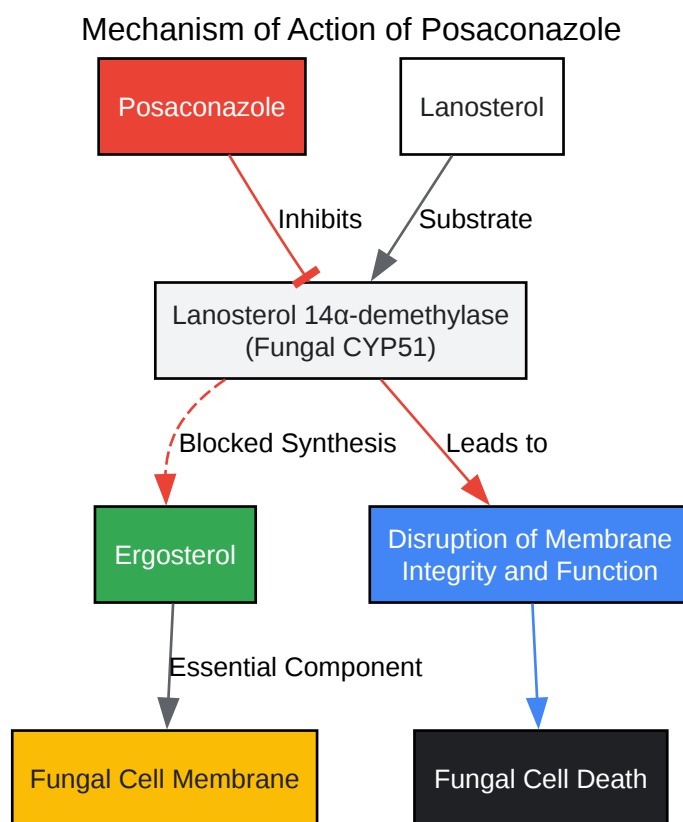
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Caption: Key steps in the conversion of **2-Acetoxy-2',4'-difluoroacetophenone**.

Mechanism of Action of the Final Product (Posaconazole)

As **2-Acetoxy-2',4'-difluoroacetophenone** is a synthetic intermediate, it does not have a therapeutic mechanism of action itself. However, the final product, posaconazole, is a potent antifungal agent that functions by inhibiting the fungal cytochrome P450 enzyme lanosterol 14 α -demethylase.

This enzyme is crucial for the synthesis of ergosterol, a vital component of the fungal cell membrane. The inhibition of this enzyme leads to a depletion of ergosterol and an accumulation of toxic methylated sterols, which disrupts the integrity and function of the cell membrane, ultimately leading to fungal cell death.



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Caption: Inhibition of ergosterol synthesis by posaconazole.

Safety Information

A specific Safety Data Sheet (SDS) for **2-Acetoxy-2',4'-difluoroacetophenone** (CAS 122263-03-0) was not readily available. However, safety information for the closely related precursor, 2',4'-difluoroacetophenone (CAS 364-83-0), indicates that it is a combustible liquid that causes skin and serious eye irritation, and may cause respiratory irritation[4]. Standard laboratory safety precautions, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, should be employed when handling these types of compounds. Work should be conducted in a well-ventilated area.

Conclusion

2-Acetoxy-2',4'-difluoroacetophenone is a valuable intermediate for the pharmaceutical industry, particularly in the synthesis of the potent antifungal agent posaconazole. While detailed physicochemical and toxicological data on this specific compound are not extensively documented, its synthetic utility is well-established. Researchers and drug development professionals working with this compound should refer to the safety data of its precursors and handle it with appropriate care in a laboratory setting. Its role in the creation of life-saving antifungal medications underscores the importance of such specialized chemical intermediates in modern medicine.

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